

The Evolving Role of Ditridecyl Adipate in Polymer Science: A Technical Guide

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Compound of Interest

Compound Name: *Ditridecyl adipate*

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals on the Applications and Performance of **Ditridecyl Adipate** in Polymer Formulations.

Ditridecyl adipate (DTDA), a high molecular weight ester, is emerging as a significant specialty chemical in the field of polymer science. Primarily utilized as a plasticizer, its unique properties offer enhanced flexibility, durability, and processability to a range of polymers, most notably polyvinyl chloride (PVC).^{[1][2]} This technical guide provides a comprehensive overview of the core applications, physicochemical properties, and experimental protocols related to **ditridecyl adipate**, serving as an essential resource for professionals in polymer research and formulation.

Physicochemical Properties of Ditridecyl Adipate

Ditridecyl adipate is the diester of adipic acid and tridecyl alcohol. Its long aliphatic chains are a key feature, contributing to its effectiveness as a plasticizer and lubricant.^[1] These long chains increase the free volume between polymer chains, thereby enhancing flexibility.

Property	Value	Source
CAS Number	16958-92-2	[3][4]
Molecular Formula	C32H62O4	[3][4]
Molecular Weight	510.83 g/mol	[4]
Appearance	Colorless to pale yellow liquid	[2]
Boiling Point	~503 °C (Predicted)	
Density	~0.906 g/cm ³ (Predicted)	

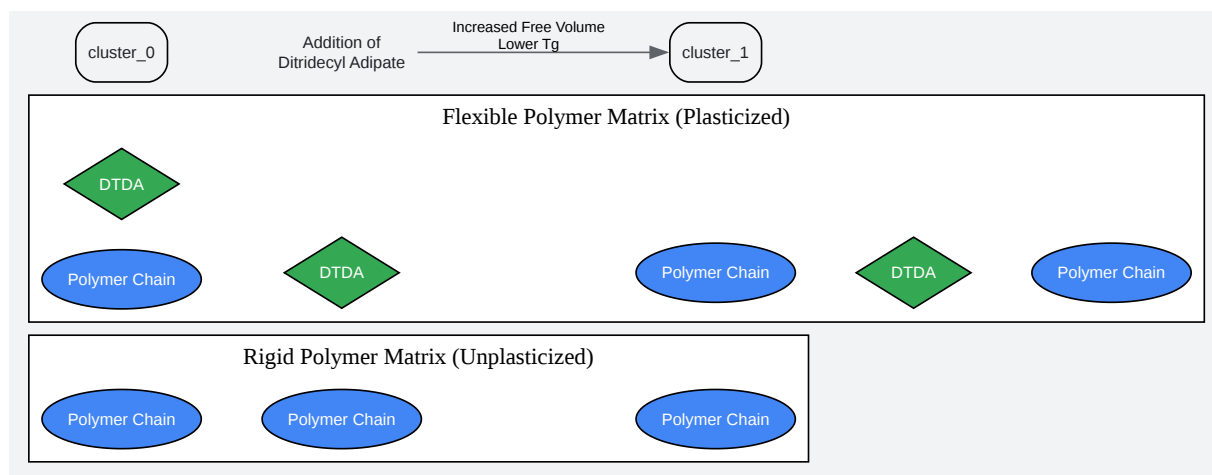
Core Applications in Polymer Science

The primary application of **ditridecyl adipate** in polymer science is as a plasticizer.[2][5] It is particularly valued in applications demanding high performance and longevity.

- Polyvinyl Chloride (PVC): DTDA is used to enhance the flexibility and durability of PVC formulations.[1][2] Its high molecular weight contributes to low volatility and excellent thermal stability, making it suitable for high-temperature applications where conventional plasticizers might degrade.[2]
- Adhesives and Sealants: The incorporation of **ditridecyl adipate** can improve the adhesion properties of various formulations.[2]
- Lubricants: Its inherent lubricating properties make it a useful additive in industrial and automotive lubricants.[2][5]

Mechanism of Action as a Plasticizer

Plasticizers function by embedding themselves between polymer chains, which reduces the intermolecular forces and lowers the glass transition temperature (T_g) of the polymer. The long, non-polar hydrocarbon chains of **ditridecyl adipate** effectively separate the rigid polymer chains, allowing them to move more freely and imparting flexibility to the material.



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Caption: Mechanism of polymer plasticization by **ditridecyl adipate**.

Inferred Performance in PVC Formulations

While specific public data for PVC plasticized solely with **ditridecyl adipate** is limited, its performance can be inferred from data on similar long-chain adipate plasticizers. The following table presents expected changes in PVC properties upon the addition of DTDA.

Mechanical Property	Unplasticized PVC (Typical)	PVC with Ditridecyl Adipate (Inferred)	Test Method
Tensile Strength	High	Moderate	ASTM D412
Elongation at Break	Low	High	ASTM D412
Hardness (Shore A)	High	Lower	ASTM D2240
Glass Transition Temp. (Tg)	~82 °C	Significantly Reduced	DSC

Experimental Protocols

Synthesis of Ditridecyl Adipate (Direct Esterification)

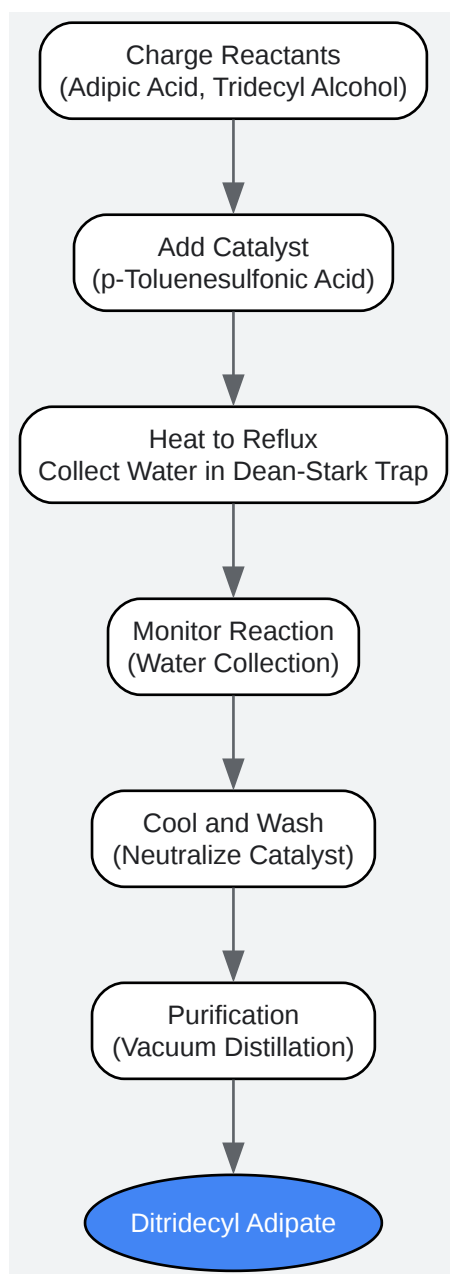
This protocol describes a general laboratory-scale synthesis of **ditridecyl adipate**.

Materials:

- Adipic Acid
- Tridecyl Alcohol (Molar ratio of 2.1:1 with Adipic Acid)
- p-Toluenesulfonic acid (catalyst, 1-2% by weight of reactants)
- Toluene (solvent)
- Round-bottom flask, Dean-Stark apparatus, condenser, heating mantle

Procedure:

- Combine adipic acid, tridecyl alcohol, and toluene in the round-bottom flask.
- Add the p-toluenesulfonic acid catalyst.
- Assemble the Dean-Stark apparatus and condenser.
- Heat the mixture to reflux. Water produced during the reaction will be collected in the Dean-Stark trap.
- Continue reflux until no more water is collected (typically 4-8 hours).
- Cool the reaction mixture.
- The crude product can be purified by washing with a sodium bicarbonate solution followed by vacuum distillation.



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Caption: Experimental workflow for the synthesis of **ditridecyl adipate**.

Evaluation of Plasticizer Performance in PVC

This protocol outlines the preparation and testing of plasticized PVC samples.

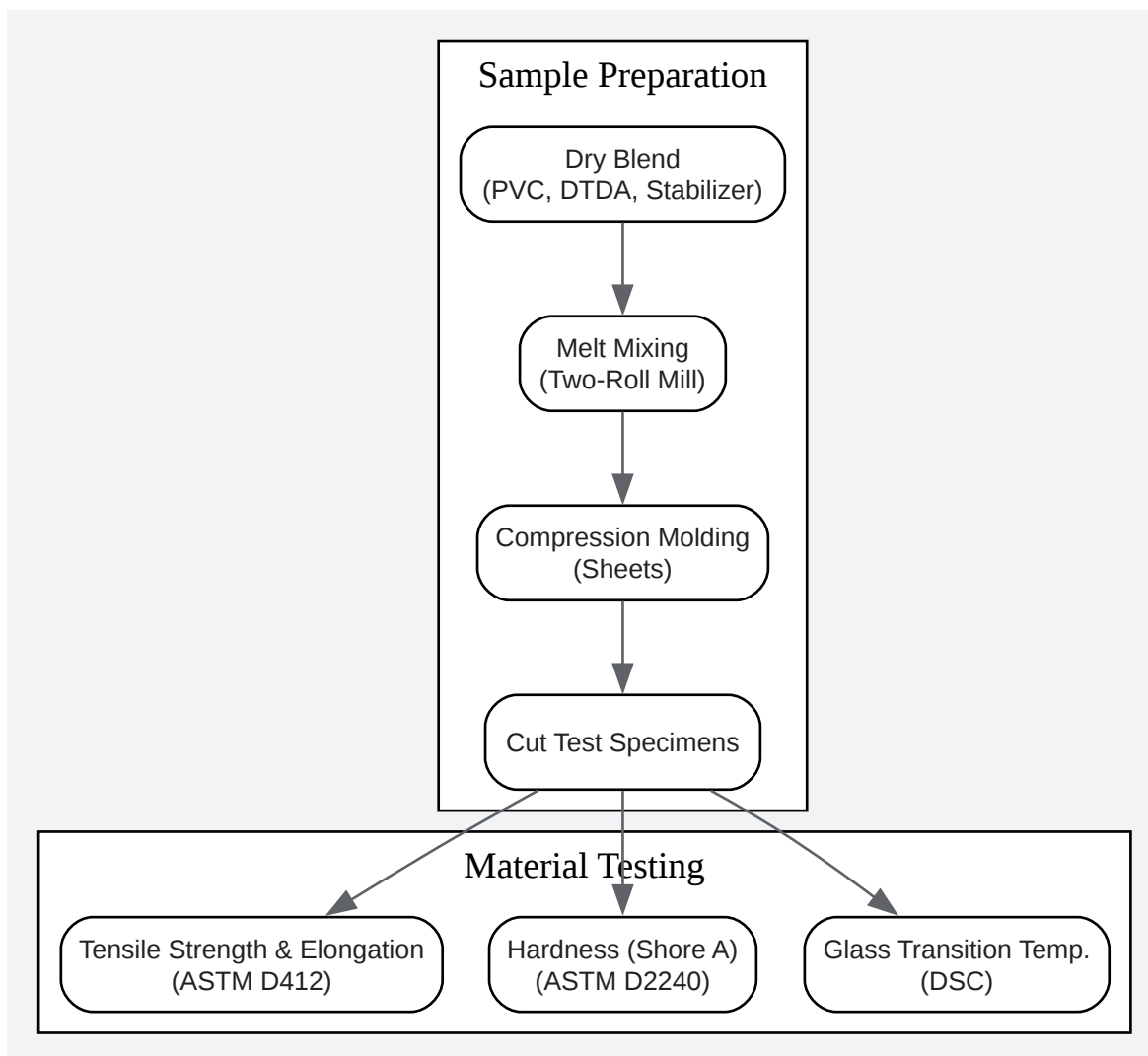
Materials:

- PVC resin

- **Ditridecyl adipate** (at varying concentrations, e.g., 30, 40, 50 phr - parts per hundred resin)
- Heat stabilizer (e.g., a calcium/zinc-based stabilizer)
- Two-roll mill or internal mixer
- Compression molding press
- Tensile tester, Durometer, Differential Scanning Calorimeter (DSC)

Procedure:

- Compounding: Dry blend the PVC resin, **ditridecyl adipate**, and heat stabilizer.
- Melt-mix the blend on a two-roll mill or in an internal mixer until a homogenous compound is formed.
- Sample Preparation: Compression mold the compounded material into sheets of a specified thickness.
- Cut test specimens from the molded sheets according to relevant ASTM standards (e.g., ASTM D412 for tensile testing).
- Material Testing:
 - Mechanical Properties: Conduct tensile strength and elongation at break measurements using a tensile tester. Measure Shore A hardness with a durometer.
 - Thermal Properties: Determine the glass transition temperature (T_g) using DSC.



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Caption: Experimental workflow for evaluating plasticizer performance in PVC.

Conclusion

Ditridecyl adipate is a high-performance plasticizer with significant potential in various polymer applications, especially in flexible PVC. Its favorable properties, such as low volatility and good thermal stability, make it a compelling alternative to some traditional plasticizers. While further research is needed to fully characterize its performance in a wider range of polymers, the methodologies and inferred data presented in this guide provide a solid foundation for its application and evaluation in advanced polymer formulations.

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References

- 1. CAS 16958-92-2: Ditridecyl adipate | CymitQuimica [cymitquimica.com]
- 2. Buy Ditridecyl adipate | 16958-92-2 [smolecule.com]
- 3. Ditridecyl Adipate | C32H62O4 | CID 85653 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. scbt.com [scbt.com]
- 5. ditridecyl adipate, 16958-92-2 [thegoodscentcompany.com]
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